

# An In-depth Technical Guide to 1-(Cyanoacetyl)piperidine

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## Compound of Interest

Compound Name: 1-(Cyanoacetyl)piperidine

Cat. No.: B085081

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This technical guide provides a comprehensive overview of **1-(Cyanoacetyl)piperidine**, a versatile chemical intermediate. It is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis. This document details its chemical identifiers, physical and chemical properties, spectroscopic data, synthesis protocols, and safety information.

## Core Identifiers and Chemical Properties

**1-(Cyanoacetyl)piperidine** is a derivative of piperidine and cyanoacetic acid. Its core identifiers and key chemical properties are summarized below for easy reference.

Identifier Type	Value	Source
CAS Number	15029-30-8	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
IUPAC Name	3-oxo-3-piperidin-1-ylpropanenitrile	<a href="#">[3]</a>
Other Names	Piperidine, 1-(cyanoacetyl)-; N-(2-Cyanoacetyl)piperidine	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[5]</a>
Molecular Formula	C <sub>8</sub> H <sub>12</sub> N <sub>2</sub> O	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[6]</a> <a href="#">[7]</a>
Molecular Weight	152.19 g/mol	<a href="#">[3]</a> <a href="#">[6]</a> <a href="#">[7]</a>
Canonical SMILES	C1CCN(CC1)C(=O)CC#N	<a href="#">[3]</a> <a href="#">[7]</a>
InChI	InChI=1S/C8H12N2O/c9-5-4-8(11)10-6-2-1-3-7-10/h1-4,6-7H2	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[7]</a>
InChIKey	ANLQHFYDQPMDJY-UHFFFAOYSA-N	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[7]</a>

## Physicochemical and Spectroscopic Data

The following tables provide a summary of the key physicochemical and spectroscopic data for **1-(Cyanoacetyl)piperidine**.

Table 2: Physicochemical Properties

Property	Value	Source
Melting Point	87-90°C	<a href="#">[6]</a>
Appearance	Off-white precipitate / Orange Powder Solid	<a href="#">[6]</a> <a href="#">[8]</a>
Purity	≥95% to 98%	<a href="#">[4]</a> <a href="#">[9]</a>

Table 3: Spectroscopic Data

Technique	Data	Source
<sup>1</sup> H NMR (DMSO-d <sub>6</sub> )	4.01 ppm (s, 2H), 3.41 ppm ("t", 2H), 3.28 ppm ("t", 2H), 1.53 ppm (m, 6H)	[6]
Mass Spectrometry (FAB, Ar)	Calculated: 152.12, Found: 152.1	[6]
Infrared (IR)	Data available from various techniques (FTIR, ATR-IR, Vapor Phase IR)	[3][10]

## Synthesis of 1-(Cyanoacetyl)piperidine

A common and efficient method for the synthesis of **1-(Cyanoacetyl)piperidine** involves the direct reaction of ethyl cyanoacetate with piperidine.

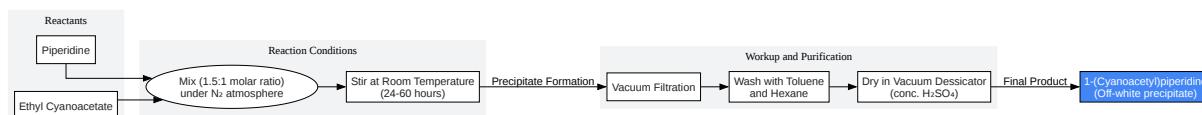
## Experimental Protocol: Synthesis via Aminolysis of Ethyl Cyanoacetate

Materials:

- Ethyl cyanoacetate
- Piperidine
- Toluene (for washing)
- Hexane (for washing)
- Nitrogen gas supply
- Standard laboratory glassware (round-bottom flask, magnetic stirrer, etc.)
- Filtration apparatus (vacuum)
- Dessicator with concentrated H<sub>2</sub>SO<sub>4</sub>

## Procedure:

- In a round-bottom flask under a nitrogen atmosphere, neat piperidine is mixed with neat ethyl cyanoacetate in a 1.5:1 molar ratio.[6]
- The reaction mixture is stirred at room temperature for 24-60 hours.[6]
- The progress of the reaction can be monitored by Thin Layer Chromatography (TLC) by observing the disappearance of the ethyl cyanoacetate spot. An iodine chamber can be used for visualization as the compounds lack strong chromophores.[6]
- Upon completion, a thick, off-white precipitate of **1-(Cyanoacetyl)piperidine** will have formed.[6]
- The precipitate is collected by vacuum filtration.
- The collected solid is washed with small portions of toluene (~20 mL) and then hexane (~25 mL).[6]
- The final product is dried in a vacuum desiccator containing concentrated sulfuric acid until the smell of piperidine is no longer detectable.[6] This method typically yields the product in high purity (around 92%).[6]

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A flowchart illustrating the synthesis of **1-(Cyanoacetyl)piperidine**.

## Safety and Hazard Information

**1-(Cyanoacetyl)piperidine** is classified as harmful and an irritant. The GHS hazard statements indicate that it is harmful if swallowed, in contact with skin, or if inhaled, and causes serious eye irritation.[3][8][9]

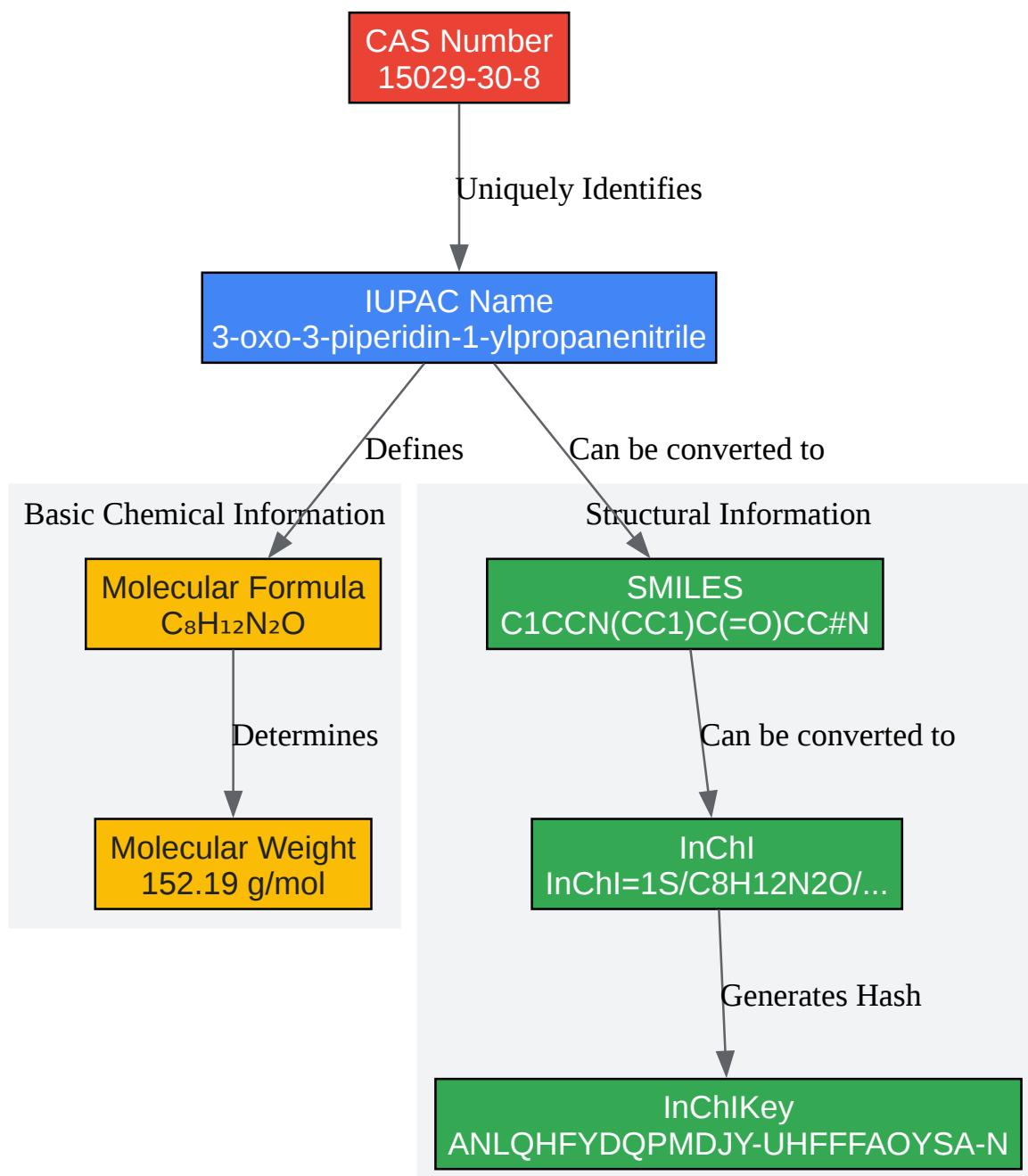
Table 4: GHS Hazard Classifications

Hazard Class	Category	GHS Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed
Acute Toxicity, Dermal	4	H312: Harmful in contact with skin
Acute Toxicity, Inhalation	4	H332: Harmful if inhaled
Serious Eye Damage/Eye Irritation	2	H319: Causes serious eye irritation
Skin Corrosion/Irritation	2	H315: Causes skin irritation

It is crucial to handle this compound with appropriate personal protective equipment (PPE), including gloves, protective clothing, and eye protection, in a well-ventilated area.[8][9]

## Logical Relationship of Identifiers

The various identifiers for **1-(Cyanoacetyl)piperidine** are interconnected and provide a comprehensive chemical description of the molecule.



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Relationship between different chemical identifiers for **1-(Cyanoacetyl)piperidine**.

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## References

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